

Crystal Structure of N'-(4-Aminophenyl)benzohydrazide Derivatives: A Technical Guide

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Compound of Interest

Compound Name: N'-(4-Aminophenyl)benzohydrazide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structures of various **N'-(4-Aminophenyl)benzohydrazide** derivatives. The information presented herein is curated from publicly available scientific literature and is intended to serve as a comprehensive resource for researchers in the fields of medicinal chemistry, materials science, and drug development. The guide details the crystallographic parameters of these compounds, outlines the experimental protocols for their synthesis and structural determination, and provides a visual representation of the general experimental workflow.

Introduction

N'-(4-Aminophenyl)benzohydrazide and its derivatives are a class of organic compounds that have garnered significant interest due to their versatile chemical properties and potential biological activities. The three-dimensional arrangement of atoms and molecules in the crystalline state is crucial for understanding their structure-property relationships, which can inform the design of new therapeutic agents and functional materials. This guide focuses on the detailed crystallographic data obtained from single-crystal X-ray diffraction studies.

Crystallographic Data of N'-(4-Aminophenyl)benzohydrazide Derivatives

The following tables summarize the key crystallographic data for a series of **N'-(4-Aminophenyl)benzohydrazide** derivatives. This information provides a quantitative basis for comparing the solid-state structures of these compounds.

Table 1: Crystallographic Data for **N'-(4-Aminophenyl)benzohydrazide** Derivatives

Compound Name	Chemical Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	Z	Ref.
(E)-N'-[1-(4-Aminophenyl)ethylenedene]benzohydrazide	C ₁₅ H ₁₅ N ₃ O	Monoclinic	P2 ₁ /n	12.261 (9)	5.324 (4)	19.882 (15)	94.57 (2)	4	[1]
4-amino-N'-[(1E)-1-(3-hydroxyphenyl)ethylidene]benzohydrazide	C ₁₅ H ₁₅ N ₃ O ₂	Monoclinic	P2 ₁ /c	-	-	-	-	-	[2][3]
(E)-4-amino-N'-(1-(p-tolyl)ethylidene)benzohydrazide	C ₁₆ H ₁₇ N ₃ O	Monoclinic	P2 ₁ /c	-	-	-	-	-	[4]

(E)-N'-[1-(4-amino phenyl)ethylenedene]-2-hydroxy-5-iodobenzohydrazide-CH ₃ OH	C ₁₅ H ₁₄ IN ₃ O ₂ ·CH ₃ O H	Monoclinic	P2 ₁ /c	-	-	-	-	-	[5]
(Z)-4-amino-N'-(1-(o-tolyl)ethylidene)benzohydrazide	C ₁₆ H ₁₇ N ₃ O	Monoclinic	P2 ₁ /n	8.2818 (6)	17.049 5(10)	10.242 9(7)	98.980 (6)	4	[6]
4-amino-N'-(4-amino benzoyl)benzohydrazide monohydrate	C ₁₄ H ₁₆ N ₄ O ₃	Orthorhombic	P2 ₁ 2 ₁ 2	8.0968 (7)	16.682 9(17)	5.3097 (5)	90	2	[7][8]
(E)-4-Amino-N'-(3-	C ₁₄ H ₁₂ N ₄ O ₃	Monoclinic	P2 ₁ /c	7.8909 (16)	11.153 (2)	14.709 (3)	92.00(3)	4	[9]

nitrobenzylidenebenzohydrazide

Note: '-' indicates data not specified in the provided search results.

Experimental Protocols

The synthesis and crystal structure determination of **N'-(4-Aminophenyl)benzohydrazide** derivatives generally follow established chemical and crystallographic methodologies. Below are detailed protocols based on the cited literature.

General Synthesis of N'-(Arylmethylidene)-4-aminobenzohydrazides

This procedure describes a common method for the synthesis of Schiff base derivatives of 4-aminobenzohydrazide.

- **Dissolution of Hydrazide:** 4-Aminobenzohydrazide is dissolved in a suitable solvent, typically ethanol or methanol.
- **Addition of Aldehyde/Ketone:** A stoichiometric equivalent of the desired aromatic aldehyde or ketone is added to the solution.
- **Catalysis (Optional):** A few drops of a catalyst, such as glacial acetic acid or hydrochloric acid, may be added to facilitate the condensation reaction.
- **Reaction Conditions:** The reaction mixture is typically stirred at room temperature or heated under reflux for a period ranging from a few minutes to several hours.
- **Crystallization:** The product often precipitates from the reaction mixture upon cooling. The solid is then collected by filtration, washed with a suitable solvent (e.g., cold ethanol, water), and dried.

- **Recrystallization:** For single-crystal growth, the crude product is recrystallized from an appropriate solvent or solvent mixture by slow evaporation, slow cooling, or vapor diffusion. For instance, colorless crystals of 4-amino-N'-(4-aminobenzoyl)benzohydrazide monohydrate were obtained by slow evaporation from a water-ethanol mixture over 30 days. [\[7\]](#)[\[8\]](#)

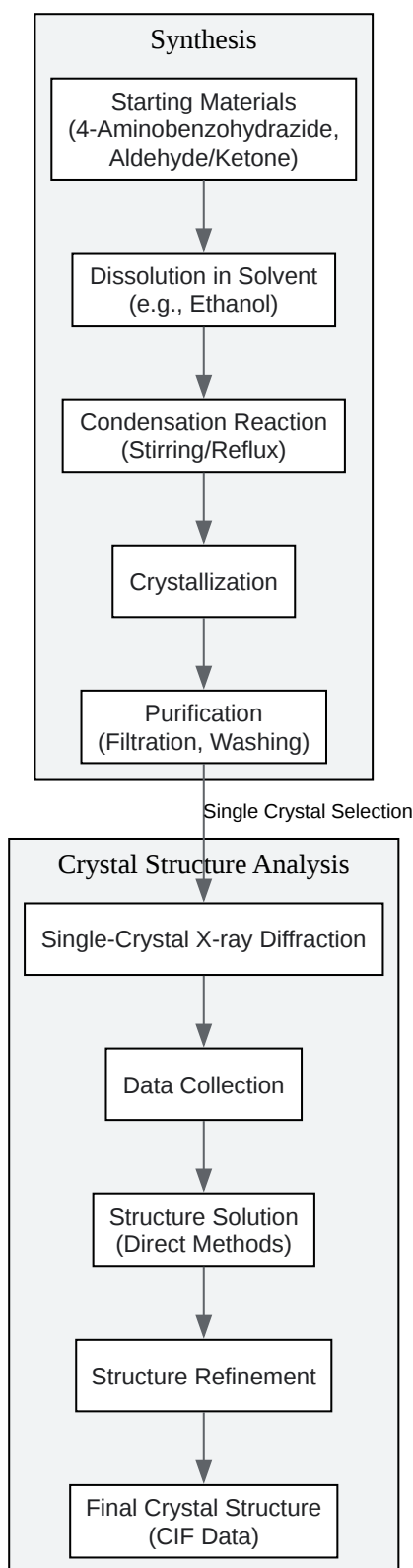
Single-Crystal X-ray Diffraction Analysis

The determination of the crystal structure is performed using a single-crystal X-ray diffractometer.

- **Crystal Mounting:** A suitable single crystal of the synthesized compound is selected and mounted on the goniometer head of the diffractometer.
- **Data Collection:** The crystal is maintained at a specific temperature (e.g., 293 K or 100 K) and irradiated with a monochromatic X-ray beam (e.g., Mo K α radiation, $\lambda = 0.71073$ Å). A series of diffraction images are collected as the crystal is rotated.
- **Data Reduction:** The collected diffraction data are processed to yield a set of unique reflections with their intensities and standard uncertainties. This includes corrections for Lorentz and polarization effects, and in some cases, absorption.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods or Patterson methods and then refined by full-matrix least-squares on F^2 . All non-hydrogen atoms are typically refined anisotropically. Hydrogen atoms are often placed in calculated positions and refined using a riding model. The final refinement results in the atomic coordinates, bond lengths, bond angles, and other crystallographic parameters. For example, the structure of (E)-N'-[1-(4-Aminophenyl)ethylidene]benzohydrazide was solved using SIR92 and refined with SHELXL97.[\[1\]](#)

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and structural analysis of **N'-(4-Aminophenyl)benzohydrazide** derivatives.



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General workflow for synthesis and crystal structure analysis.

Signaling Pathways

The provided search results focus primarily on the synthesis and crystallographic analysis of **N'-(4-Aminophenyl)benzohydrazide** derivatives. Information regarding the specific signaling pathways modulated by these compounds is not detailed in the context of their crystal structure reports. Elucidation of such biological activities would require further pharmacological studies.

Conclusion

This technical guide has summarized the available crystallographic data for a range of **N'-(4-Aminophenyl)benzohydrazide** derivatives, providing a valuable resource for researchers. The detailed experimental protocols offer practical guidance for the synthesis and structural characterization of these and related compounds. The presented data and methodologies are fundamental for advancing the understanding of the structure-activity relationships of this important class of molecules, which may pave the way for the development of novel therapeutic agents and advanced materials.

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